Solubility & Miscibility Profile of 2-Methoxypyrimidine: A Technical Guide for Process Chemists

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Compound of Interest

Compound Name:	*2-Methoxypyrimidine*
CAS No.:	*931-63-5*
Cat. No.:	*B189612*

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Executive Summary

2-Methoxypyrimidine (CAS: 1628-89-3) is a critical heterocyclic building block in medicinal chemistry, particularly for the synthesis of antiviral and anticancer agents.[1][2][3][4] Unlike many functionalized pyrimidines which are solids, unsubstituted **2-methoxypyrimidine** is a liquid at room temperature (BP: ~142 °C).[1][2][3][4] Consequently, its "solubility" is more accurately described by miscibility with organic solvents and partitioning coefficients (LogP) in aqueous systems.[1][3][4]

This guide provides a comprehensive physicochemical profile, thermodynamic modeling of its solvation, and experimental protocols for determining liquid-liquid equilibrium (LLE).[1][2][3][4] It also addresses the solubility behavior of its solid derivatives, which serves as a proxy for the scaffold's behavior in late-stage drug candidates.[1][3][4]

Physicochemical Profile

Understanding the fundamental physical state is the prerequisite for solvent selection.[1][3][4]

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Property	Value	Source	Relevance to Solubility
Physical State	Liquid (Colorless to pale yellow)	Sigma-Aldrich, PubChem	Dictates miscibility vs. solubility models.[1][2][3][4]
Molecular Weight	109.13 g/mol	PubChem	Low MW favors high solvent compatibility.[1][2][3][4]
Boiling Point	142 °C	Sigma-Aldrich	Suitable for high-temp reactions; easy to distill.[1][2][3][4]
Density	1.038 g/mL (at 25 °C)	Sigma-Aldrich	Close to water; requires care in extraction layer separation.[1][2][3][4]
LogP (Octanol/Water)	~1.32 - 1.40	PubChem, EPA	Moderately lipophilic; prefers organic phase.[1][2][3][4]
Water Solubility	Practically Insoluble	JECFA	Forms a biphasic system with water.[1][2][3][4]

Miscibility & Solvent Selection Strategy

Since **2-methoxypyrimidine** is a liquid, it follows the principle of miscibility.[1][2][3][4]

Organic Solvent Compatibility

Based on its dielectric constant and Hansen Solubility Parameters (estimated via Group Contribution Methods), **2-methoxypyrimidine** exhibits complete miscibility with a wide range of organic solvents.[1][3][4]

- Protics (Alcohols): Fully miscible with Methanol, Ethanol, Isopropanol.[1][3][4]

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- Mechanism:[1] The pyrimidine nitrogens act as Hydrogen Bond Acceptors (HBA), interacting with the hydroxyl donors of the solvent.[1][3][4]

- Polar Aprotics: Fully miscible with DMSO, DMF, Acetonitrile.[1][3][4]
  - Mechanism:[1] Dipole-dipole interactions dominate.[1][2][3][4]
- Non-Polar/Chlorinated: Fully miscible with Dichloromethane (DCM), Chloroform, Ethyl Acetate, Toluene.[1][3][4]
  - Mechanism:[1] Dispersion forces and ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    stacking (with Toluene).[1][2][3]

Aqueous Immiscibility & Partitioning

The compound is hydrophobic (LogP > 1).[1][3][4] In a biphasic system (e.g., Water/DCM), it will predominantly partition into the organic layer.[1][3][4]

Partition Coefficient Equation: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="ng-star-inserted display">

This implies a concentration ratio of roughly 20:1 favoring the organic phase, making liquid-liquid extraction (LLE) highly efficient.[1]

Thermodynamic Modeling: Hansen Solubility Parameters (HSP)

To predict compatibility with novel solvents or polymer matrices (for formulation), we utilize the Hansen Solubility Parameter system.[1][3][4] The total solubility parameter (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) is decomposed into dispersion (

), polar (

), and hydrogen bonding (

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) components.[1][3][5][6]

Estimated HSP Values for **2-Methoxypyrimidine**:

- ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (Dispersion): ~18.0 MPa

  (Typical for aromatic heterocycles)

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  (Polar): ~8.5 MPa

  (Due to the ether oxygen and pyrimidine ring)

- (H-Bonding): ~6.5 MPa

  (Moderate HBA capability, no HBD)[1][2]

Interaction Radius (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

): The distance between the solvent (1) and solute (2) in Hansen space determines miscibility:

[1][2]

- If ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (Interaction Radius): Miscible.[1][3]

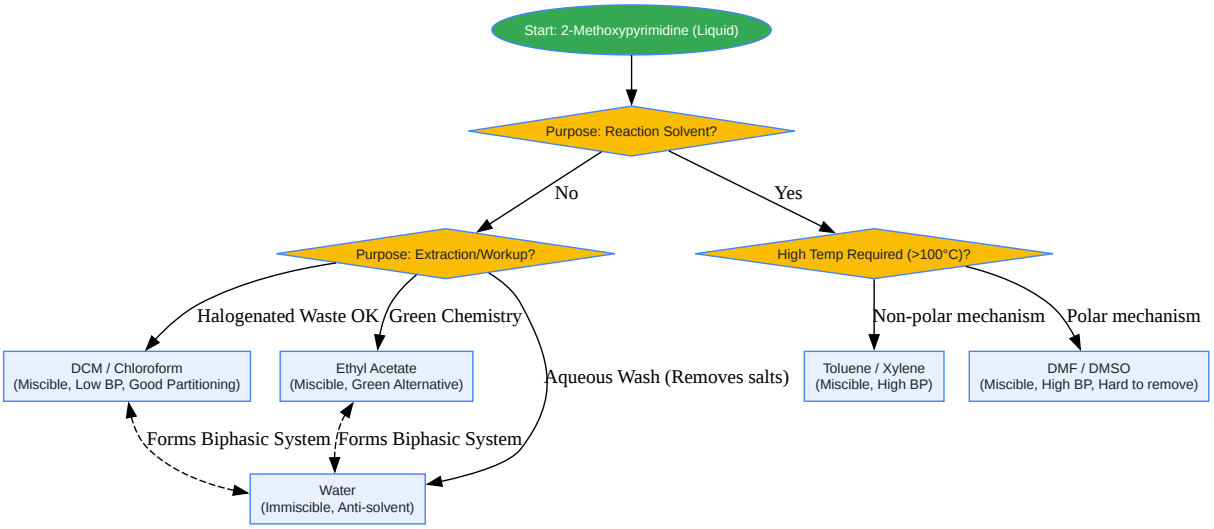
- If

  : Immiscible.

Visualization: Solvent Decision Tree

The following diagram outlines the logical flow for solvent selection based on miscibility and downstream processing needs.

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Caption: Decision logic for solvent selection. **2-Methoxypyrimidine** is miscible with all organic nodes shown, but forms a biphasic system with water, facilitating extraction.[1][3]

Case Study: Solubility of Solid Derivatives

While the parent compound is liquid, drug development often involves solid derivatives (e.g., 2-amino-4-chloro-6-methoxypyrimidine).[1][2][3][4] Researchers must often switch from "miscibility" to "solid-liquid solubility" models.[1][2][3][4]

For these solid derivatives, solubility (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) typically follows the Modified Apelblat Equation:

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- Trend: Solubility generally increases with temperature.[1][3][4]
- Solvent Hierarchy: Methanol > Ethanol > Isopropanol > n-Butanol.[1][2][3][4]
- Thermodynamics: Dissolution is typically endothermic (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) and entropy-driven (

).[1][7]

Implication for **2-Methoxypyrimidine**: If utilizing the liquid **2-methoxypyrimidine** to dissolve a solid reactant, expect the mixture to behave similarly to a polar aprotic solvent (like pyridine), effectively solubilizing polar organic solids.[1][2][3]

Experimental Protocol: Determination of Liquid-Liquid Equilibrium (LLE)

To determine the exact mutual solubility (miscibility gap) between **2-methoxypyrimidine** and water (or another immiscible solvent), use the following self-validating protocol.

Materials

- **2-Methoxypyrimidine** (>98% purity).[1][2][3][4]
- HPLC Grade Water (or solvent of choice).[1][3][4]
- Thermostatted shaker bath.[1][3][4]
- HPLC-UV or GC-FID.[1][2][3][4]

Workflow

- Preparation: Mix equal volumes (e.g., 10 mL each) of **2-methoxypyrimidine** and water in a glass vial.
- Equilibration: Shake at constant temperature (e.g., 25 °C) for 24 hours.
- Separation: Allow phases to settle for 4 hours. Centrifuge if emulsion persists.[1][3][4]

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- Sampling:
  - Carefully sample the upper phase (Organic-rich or Water-rich depending on density).[1][2][3][4] Note: Density is 1.038, so **2-methoxypyrimidine** may form the bottom layer if the water is pure, or top if brine is used.[1][2][3]
  - Sample the lower phase.[1][3][4]
- Quantification: Dilute samples with Methanol and analyze via HPLC/GC.
- Calculation:
  - ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    : Mole fraction of **2-methoxypyrimidine** in organic phase.[1][2][3]
  - ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    : Mole fraction of **2-methoxypyrimidine** in aqueous phase.[1][2][3]

Self-Validation Step

Calculate the partition coefficient (

or

) from your experimental data:

Validation: If

deviates significantly (>0.5 log units) from the literature value of ~1.32, check for:

- Emulsions (incomplete separation).[1][3][4]
- pH effects (ensure pH is neutral; protonation of pyrimidine nitrogen at low pH increases water solubility).[1][3][4]

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